SF1126 Application Notes and Protocols for In Vivo Mouse Models

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Compound of Interest	
Compound Name:	*SF1126*
CAS No.:	*936487-67-1*
Cat. No.:	*B612133*

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These application notes provide a comprehensive overview of the in vivo application of **SF1126**, a pan-phosphoinositide 3-kinase (PI3K) inhibitor, in various mouse models of cancer. The following sections detail recommended dosages, administration protocols, and key experimental findings, offering a valuable resource for designing and executing preclinical studies with this compound.

Summary of SF1126 In Vivo Efficacy

SF1126 is a water-soluble prodrug of LY294002 that demonstrates enhanced pharmacokinetic properties and tumor-targeting capabilities through its conjugation to an Arg-Gly-Asp-Ser (RGDS) peptide, which binds to integrins expressed on tumor vasculature and cells.[1][2][3] In vivo studies have consistently shown that **SF1126** effectively inhibits tumor growth and angiogenesis in a variety of cancer models.[1][4]

Quantitative Data Summary

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The following tables summarize the dosages and anti-tumor effects of **SF1126** in different in vivo mouse models.

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Mouse Model	Cancer Type	SF1126 Dosage	Administration Route	Treatment Schedule	Key Quantitative Findings	Reference
Athymic Nude Mice (Xenograft)	Multiple Myeloma (MM.1R cells)	50 mg/kg	Subcutaneous (s.c.)	3 times weekly for 3 weeks	>90% tumor volume growth inhibition; significant decrease in microvessel density.	[1]
Athymic Nude Mice (Xenograft)	Glioma (^{12}V-Ha-Ras transgenic mouse astrocytoma cells)	50 mg/kg	Subcutaneous (s.c.)	Every alternate day (3 times weekly) for 3 weeks	Significant retardation of tumor growth compared to vehicle.	[4]
Nude Mice (Xenograft)	Glioblastoma (U87MG cells)	50 mg/kg	Not specified	Not specified	Significantly greater antitumor activity compared to a non-targeting prodrug.	[5]
Nude Mice (Xenograft)	Prostate Cancer (PC3 cells)	50 mg/kg	Not specified	Not specified	Significantly greater antitumor activity compared to a non-	[5]

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					targeting prodrug.	
Nude Mice (Orthotopic)	Breast Cancer (MDA-MB-468 cells)	25 mg/kg or 50 mg/kg	Not specified	Thrice weekly	Dose-dependent tumor growth inhibition.	[5]
Nude Mice (Xenograft)	Ewing Sarcoma (A673 cells)	50 mg/kg	Subcutaneous (s.c.)	6 days a week for 30 days	Significant reduction in tumor volume.	[6][7]
Nude Mice (Xenograft)	Colorectal Cancer (HT-29 cells)	Not specified	Subcutaneous (s.c.)	Not specified	Significantly inhibited xenograft tumor growth.	[8][9]

Signaling Pathways Modulated by **SF1126**

SF1126 primarily targets the PI3K signaling pathway, a critical cascade involved in cell proliferation, survival, and metabolism. As a pan-PI3K inhibitor, it blocks the activity of all Class I PI3K isoforms (α, β, γ, δ).[1] This inhibition leads to the downstream suppression of key signaling molecules such as Akt and mTOR.[8] Furthermore, studies have indicated that **SF1126** can also modulate other oncogenic pathways, including the MAPK/ERK pathway and downregulating BRD4 target proteins like Myc and cyclin D1.[4][8][10]

Caption: **SF1126** inhibits PI3K and BRD4 signaling pathways.

Experimental Protocols

The following are generalized protocols for in vivo studies with **SF1126** based on published research. Specific details may need to be optimized for individual experimental designs.

Xenograft Mouse Model Protocol

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This protocol outlines the establishment of a subcutaneous xenograft model and subsequent treatment with **SF1126**.

Materials:

- **SF1126**
- Vehicle control (e.g., acidified sterile water, Phosphate-Buffered Saline - PBS)
- Cancer cell line of interest (e.g., MM.1R, HT-29, U87MG)
- Growth medium and supplements
- PBS, sterile
- Trypsin-EDTA
- 6-8 week old immunodeficient mice (e.g., athymic nude, NOD/SCID)
- Syringes and needles (27-30 gauge)
- Calipers
- Anesthesia (e.g., isoflurane)

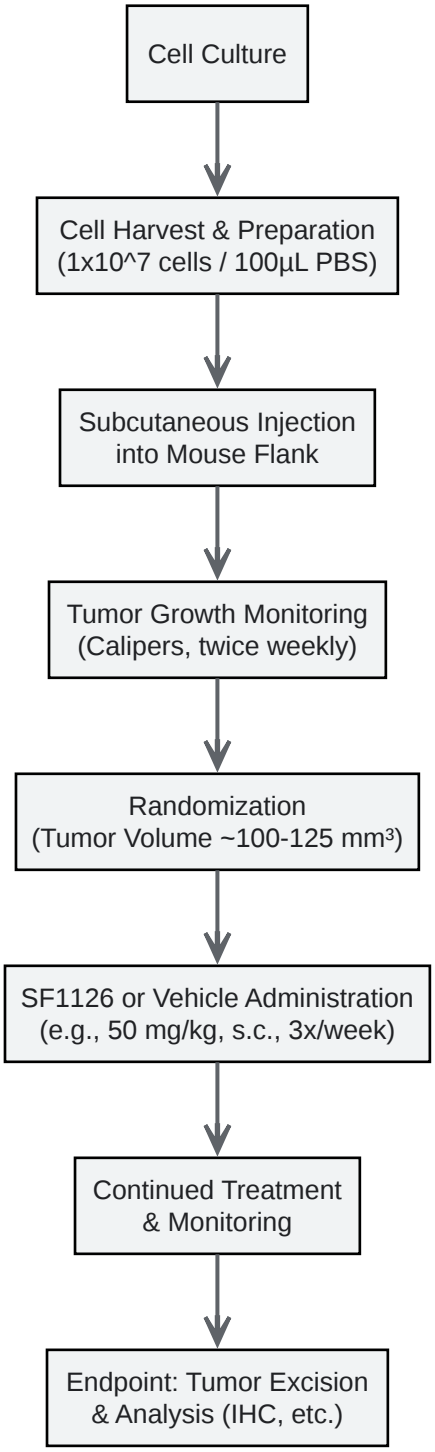
Procedure:

- Cell Culture: Culture cancer cells in their recommended growth medium to ~80-90% confluency.
- Cell Preparation:
  - Wash cells with PBS and detach using Trypsin-EDTA.
  - Neutralize trypsin with media, centrifuge the cells, and discard the supernatant.
  - Resuspend the cell pellet in sterile PBS at a concentration of 1 x 10^7 cells per 100 µL.[1] Keep cells on ice until injection.

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- Tumor Implantation:
  - Anesthetize the mouse.
  - Inject 100 µL of the cell suspension (1 x 10^7 cells) subcutaneously into the flank of the mouse.[1]
- Tumor Growth Monitoring:
  - Allow tumors to establish and grow.
  - Measure tumor volume twice weekly using calipers.[1]
  - Calculate tumor volume using the formula: V = (Length x $Width^2$)/2.[1]
- Randomization and Treatment:
  - When tumors reach a mean volume of 100-125 mm^3, randomize mice into treatment and control groups.[1]
  - Prepare **SF1126** solution in the appropriate vehicle.
  - Administer **SF1126** (e.g., 50 mg/kg) or vehicle via subcutaneous injection at a site distant from the tumor (e.g., the opposite flank) according to the desired schedule (e.g., 3 times per week).[1]
- Endpoint:
  - Continue treatment and tumor monitoring for the duration of the study (e.g., 3-4 weeks).
  - At the study endpoint, euthanize mice and excise tumors for further analysis (e.g., immunohistochemistry for proliferation markers like PCNA or angiogenesis markers like CD31).[1]

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Caption: A typical experimental workflow for **SF1126** in vivo studies.

Important Considerations

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- Vehicle Selection: The vehicle for **SF1126** should be chosen carefully. Acidified sterile water has been used in some studies.[1] It is crucial to ensure the vehicle itself does not have any anti-tumor effects.

- Route of Administration: While subcutaneous administration is common, other routes may be explored depending on the experimental goals.[11] The chosen route can significantly impact the pharmacokinetics of the compound.[5][11]

- Toxicity: In the cited studies, **SF1126** was generally well-tolerated at the effective doses, with no untoward effects noted in the treated mice.[1] However, it is always recommended to monitor animals for signs of toxicity, such as weight loss or changes in behavior.

- Combination Therapies: The anti-tumor activity of **SF1126** can be enhanced when used in combination with other agents, such as the proteasome inhibitor bortezomib or chemotherapy agents like taxotere.[1][3]

These application notes are intended to serve as a guide. Researchers should consult the primary literature and adapt the protocols to their specific research questions and experimental systems.

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